

deltamethric acid CAS number and IUPAC nomenclature

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Compound of Interest

Compound Name: Deltamethric acid

Cat. No.: B1141879

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An In-depth Technical Guide to Deltamethric Acid

For Researchers, Scientists, and Drug Development Professionals

Abstract

Deltamethric acid, a key intermediate in the synthesis of the potent pyrethroid insecticide deltamethrin, is a compound of significant interest in the fields of agrochemistry and neurotoxicology. This technical guide provides a comprehensive overview of **deltamethric acid**, including its chemical identity, physicochemical properties, detailed synthesis protocols, and analytical methodologies. Furthermore, this document elucidates the synthetic pathway from a key precursor to deltamethrin, offering valuable insights for researchers and professionals involved in the development and analysis of pyrethroid-based compounds.

Chemical Identity and Properties

Deltamethric acid, systematically known as (1R,3R)-3-(2,2-dibromovinyl)-2,2-dimethylcyclopropanecarboxylic acid, is the carboxylic acid moiety of the insecticide deltamethrin.^[1] Understanding its fundamental properties is crucial for its synthesis, handling, and analysis.

Table 1: Chemical Identifiers and Nomenclature for **Deltamethric Acid**

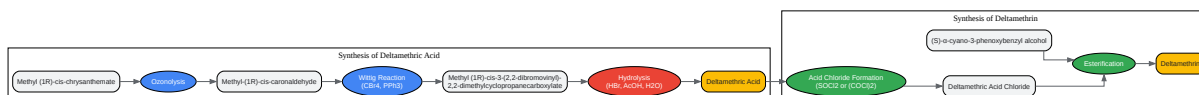
Identifier	Value
CAS Number	53179-78-5
IUPAC Name	(1R,3R)-3-(2,2-dibromoethenyl)-2,2-dimethylcyclopropane-1-carboxylic acid
Synonyms	Decamethrinic acid, Br2CA
Molecular Formula	C ₈ H ₁₀ Br ₂ O ₂
Molecular Weight	297.97 g/mol [2]

Table 2: Physicochemical Properties of **Deltamethrinic Acid** (Computed)

Property	Value	Reference
XLogP3-AA	3.4	--INVALID-LINK--
Hydrogen Bond Donor Count	1	--INVALID-LINK--
Hydrogen Bond Acceptor Count	2	--INVALID-LINK--
Rotatable Bond Count	2	--INVALID-LINK--
Exact Mass	295.90475 g/mol	--INVALID-LINK--
Monoisotopic Mass	295.90475 g/mol	--INVALID-LINK--
Topological Polar Surface Area	37.3 Å ²	--INVALID-LINK--
Heavy Atom Count	12	--INVALID-LINK--
Complexity	241	--INVALID-LINK--

Synthesis of Deltamethrin: A Workflow Overview

The industrial synthesis of deltamethrin is a multi-step process that hinges on the preparation of **deltamethrinic acid** and its subsequent esterification. The following diagram illustrates a common synthetic route.



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Figure 1: A representative synthetic workflow for the production of deltamethrin, highlighting the key intermediate, **deltamethric acid**.

Experimental Protocols

Synthesis of (1R)-cis-2,2-dimethyl-3-(2,2-dibromovinyl)-cyclopropane carboxylic acid (Deltamethric Acid)[3]

This protocol is based on the synthesis starting from methyl-(1R)-cis-caronaldehyde.

Materials:

- Methyl-(1R)-cis-caronaldehyde
- Triphenylphosphine (PPh₃)
- Carbon tetrabromide (CBr₄)
- Dichloromethane (CH₂Cl₂), dry
- Acetic acid (AcOH)
- Concentrated hydrobromic acid (HBr)
- Water (H₂O)

- Diethyl ether
- Dilute sodium hydroxide (NaOH) solution

Procedure:

- Wittig Reaction: In a reaction vessel, dissolve triphenylphosphine (5.3 g) and carbon tetrabromide (3.36 g) in dry dichloromethane (60 mL).
- To this solution, add methyl-(1R)-cis-caronaldehyde (1.5 g).
- Allow the reaction to proceed, monitoring for the formation of the intermediate methyl ester.
- Hydrolysis: Upon completion of the Wittig reaction, add acetic acid (9 mL), concentrated hydrobromic acid (6 mL), and water (3 mL) to the reaction mixture.
- Reflux the mixture for 3 hours.
- Work-up: After cooling, dilute the reaction mixture with water and extract with diethyl ether.
- Extract the organic layer with a dilute sodium hydroxide solution.
- Acidify the aqueous extract and then extract with diethyl ether.
- Evaporate the ether to yield the final product, (1R)-cis-2,2-dimethyl-3-(2,2-dibromovinyl)-cyclopropane carboxylic acid.

Conversion of Deltamethric Acid to Deltamethrin[1]

This protocol describes the esterification of **deltamethric acid** with (S)- α -cyano-3-phenoxybenzyl alcohol.

Materials:

- **Deltamethric acid**
- Thionyl chloride (SOCl_2) or Oxalyl chloride ($(\text{COCl})_2$)
- (S)- α -cyano-3-phenoxybenzyl alcohol

- Anhydrous inert solvent (e.g., toluene)
- Pyridine or other suitable base

Procedure:

- **Acid Chloride Formation:** Convert **deltamethric acid** to its more reactive acid chloride derivative by reacting it with a slight excess of thionyl chloride or oxalyl chloride in an anhydrous inert solvent. This reaction is typically performed at room temperature or with gentle heating.
- **Esterification:** In a separate reaction vessel, dissolve (S)- α -cyano-3-phenoxybenzyl alcohol and a base (e.g., pyridine) in an anhydrous inert solvent.
- Slowly add the freshly prepared **deltamethric acid** chloride to the alcohol solution at a controlled temperature (often 0-5 °C) to manage the exothermic reaction.
- Allow the reaction to stir at room temperature until completion, which can be monitored by techniques such as thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).
- **Work-up:** Upon completion, the reaction mixture is typically washed with dilute acid to remove the base, followed by a wash with water and brine.
- The organic layer is then dried over an anhydrous salt (e.g., Na_2SO_4 or MgSO_4), filtered, and the solvent is removed under reduced pressure to yield crude deltamethrin.
- **Purification:** The crude product can be further purified by recrystallization or chromatography to obtain high-purity deltamethrin.

Analytical Methodologies

The quantification of **deltamethric acid**, often as a metabolite of deltamethrin in environmental and biological samples, requires sensitive and specific analytical methods.

Table 3: Analytical Methods for the Determination of **Deltamethric Acid**

Technique	Sample Matrix	Sample Preparation	Detection	Key Parameters	Reference
GC-QTOF-MS	Pine needles, Pine nuts	Solvent extraction (pine needles), Modified QuEChERS (pine nuts), followed by cleanup.	Quadrupole Time-of-Flight Mass Spectrometry	LOD: 0.2–26 $\mu\text{g kg}^{-1}$, LOQ: 0.6–79 $\mu\text{g kg}^{-1}$, Recoveries: 82–102%	[3]
GC-ECD	Soil	Solvent extraction, derivatization to a pentafluorobenzyl ester.	Electron Capture Detector (ECD)	Not specified	[4]
HPLC-UV	Biological fluids (urine)	Acidification, liquid-liquid extraction with hexane, evaporation, and reconstitution.	UV Detector	Not specified	[5]

Biological Significance and Metabolism

Deltamethric acid itself is not the primary active insecticidal compound. Instead, it serves as a crucial building block for deltamethrin. In biological systems, deltamethrin undergoes metabolism, primarily through ester hydrolysis, which cleaves the molecule into **deltamethric acid** and 3-phenoxybenzyl alcohol derivatives.[1] The presence of **deltamethric acid** in urine is often used as a biomarker for exposure to deltamethrin.[5] Further metabolism of **deltamethric acid** can occur, leading to the formation of more polar conjugates that are then excreted.

Conclusion

This technical guide has provided a detailed overview of **deltamethric acid**, a compound of central importance in the synthesis of deltamethrin. The information presented, from its fundamental properties to detailed synthetic and analytical protocols, is intended to be a valuable resource for researchers and professionals in the agrochemical and pharmaceutical industries. A thorough understanding of **deltamethric acid** is essential for the continued development and safe use of pyrethroid-based insecticides.

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